Application Notes and Protocols: (S)-β-Tyrosine Methyl Ester as a Chiral Building Block

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Compound of Interest

Compound Name:	*methyl (3S)-3-amino-3-(4-hydroxyphenyl)propanoate*
CAS No.:	*177966-65-3*
Cat. No.:	*B1441734*

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Introduction: The Strategic Value of Chiral β-Amino Acids in Modern Drug Discovery

In the landscape of contemporary medicinal chemistry, the demand for structurally novel and functionally sophisticated molecules is incessant. Chiral building blocks are the foundational elements in the assembly of these complex molecular architectures, with their stereochemical integrity directly influencing the biological activity, pharmacokinetic profile, and safety of a drug candidate.[1][2] While α-amino acids have long been the cornerstone of peptide-based therapeutics, their susceptibility to proteolytic degradation often limits their clinical utility.

This has propelled the exploration of non-natural amino acids, among which β-amino acids have emerged as particularly compelling building blocks.[3] Peptides constructed from β-amino acids, known as β-peptides, exhibit remarkable resistance to enzymatic hydrolysis by proteases, a consequence of their altered backbone structure.[1][4] This inherent stability, coupled with their propensity to form stable, well-defined secondary structures such as helices and sheets, makes them exceptional candidates for the design of peptidomimetics with enhanced therapeutic potential.[2]

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(S)-β-Tyrosine, a non-proteinogenic amino acid, offers a unique combination of these advantageous features. Its structure incorporates the key pharmacophoric elements of the natural α-amino acid L-tyrosine—a phenolic side chain capable of hydrogen bonding and aromatic interactions—within a proteolytically stable β-amino acid scaffold. The methyl ester derivative, (S)-β-tyrosine methyl ester, further enhances its utility as a synthetic intermediate by protecting the carboxylic acid moiety, thereby facilitating its incorporation into growing peptide chains and other complex molecules. This guide provides a comprehensive overview of the synthesis, properties, and applications of (S)-β-tyrosine methyl ester, equipping researchers with the knowledge to leverage this valuable chiral building block in their drug discovery and development programs.

Physicochemical and Structural Properties

The utility of (S)-β-tyrosine methyl ester as a building block is underpinned by its distinct physicochemical properties. The following table summarizes key data for the parent amino acid and its methyl ester. It is important to note that as a specialized, non-commercial compound, experimentally determined data for the methyl ester is not widely available; therefore, some values are estimated based on the known properties of the free acid and general principles of organic chemistry.

Property	(S)-β-Tyrosine	(S)-β-Tyrosine Methyl Ester
Molecular Formula	$C_{10}H_{13}NO_3$	$C_{11}H_{15}NO_3$
Molecular Weight	195.22 g/mol	209.24 g/mol
Appearance	White to off-white solid	Expected to be a white to pale yellow solid or oil
Melting Point	Data not readily available	Not determined; expected to be lower than the free acid
Optical Rotation [α]D	Dependent on solvent and pH	Not determined; will have a characteristic value
Solubility	Soluble in aqueous acid and base	Soluble in common organic solvents (e.g., MeOH, DCM, EtOAc)

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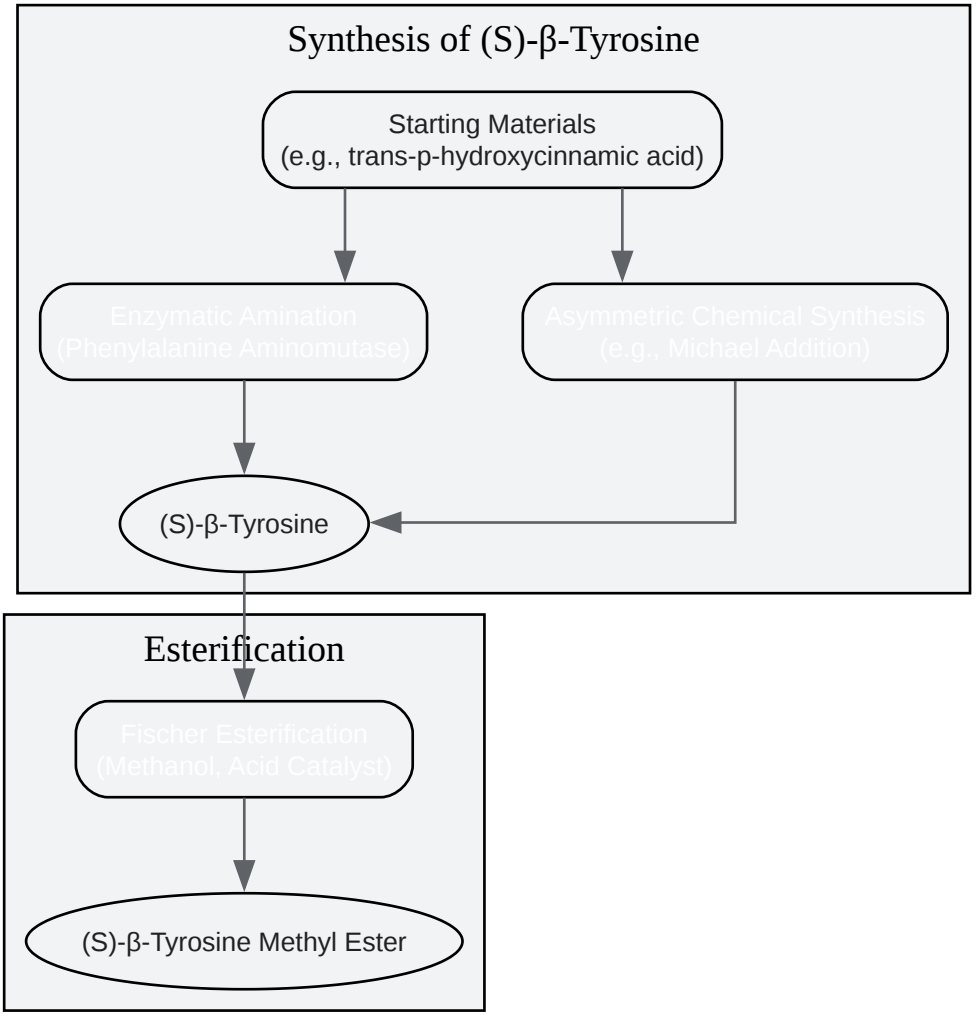
Synthesis of (S)-β-Tyrosine Methyl Ester: A Multi-Step Approach

The synthesis of (S)-β-tyrosine methyl ester is a multi-step process that begins with the asymmetric synthesis of the parent β-amino acid, followed by esterification. The following sections provide detailed protocols for both enzymatic and chemical routes to (S)-β-tyrosine, and a subsequent esterification procedure.

Workflow for the Synthesis of (S)-β-Tyrosine Methyl Ester



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Caption: Synthetic workflow for (S)-β-tyrosine methyl ester.

Protocol 1: Enzymatic Synthesis of (S)-β-Tyrosine

This protocol is adapted from methodologies employing phenylalanine aminomutases, which can catalyze the conversion of α-amino acids to their β-isomers or the direct amination of cinnamic acid derivatives.[3]

Materials:

- Recombinant phenylalanine aminomutase (PAM) with (S)-selectivity
- trans-p-hydroxycinnamic acid
- Ammonia source (e.g., ammonium chloride)
- Buffer solution (e.g., potassium phosphate buffer, pH 8.0)
- Cofactors (if required by the specific enzyme)
- Reaction vessel with temperature and pH control
- Quenching solution (e.g., 1 M HCl)
- Extraction solvent (e.g., ethyl acetate)
- Purification system (e.g., ion-exchange chromatography or HPLC)

Procedure:

- Prepare a buffered solution of trans-p-hydroxycinnamic acid and the ammonia source in the reaction vessel.
- Equilibrate the solution to the optimal temperature for the enzyme (typically 30-40 °C).
- Initiate the reaction by adding the phenylalanine aminomutase.
- Monitor the reaction progress by HPLC, observing the formation of (S)-β-tyrosine.

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- Once the reaction has reached completion (or equilibrium), quench the reaction by adding 1 M HCl to denature the enzyme.
- Extract the aqueous layer with an organic solvent to remove any unreacted starting material.
- Adjust the pH of the aqueous layer to the isoelectric point of β-tyrosine to precipitate the product.
- Alternatively, purify the (S)-β-tyrosine from the aqueous solution using ion-exchange chromatography.
- Lyophilize the purified fractions to obtain (S)-β-tyrosine as a solid.
- Characterize the product by NMR and mass spectrometry, and determine the enantiomeric excess by chiral HPLC.

Protocol 2: Fischer Esterification to (S)-β-Tyrosine Methyl Ester

This is a standard procedure for the esterification of amino acids.[5][6][7][8]

Materials:

- (S)-β-Tyrosine
- Anhydrous methanol
- Thionyl chloride ($SOCl_2$) or concentrated sulfuric acid (H_2SO_4)
- Round-bottom flask with a reflux condenser and magnetic stirrer
- Ice bath
- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous sodium sulfate or magnesium sulfate

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- Rotary evaporator

Procedure:

- Suspend (S)-β-tyrosine in anhydrous methanol in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the suspension in an ice bath.
- Slowly add thionyl chloride or concentrated sulfuric acid dropwise with vigorous stirring. Caution: This reaction is exothermic.
- After the addition is complete, remove the ice bath and heat the reaction mixture to reflux for 2-4 hours, or until the reaction is complete as monitored by TLC.
- Cool the reaction mixture to room temperature and remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate and carefully neutralize with a saturated solution of sodium bicarbonate.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude (S)-β-tyrosine methyl ester.
- Purify the product by silica gel column chromatography if necessary.
- Characterize the final product by ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Applications in Peptide and Medicinal Chemistry

The primary application of (S)-β-tyrosine methyl ester is in the synthesis of β-peptides and peptidomimetics. The incorporation of this building block can confer several advantageous properties to the resulting molecules.

Enhanced Proteolytic Stability

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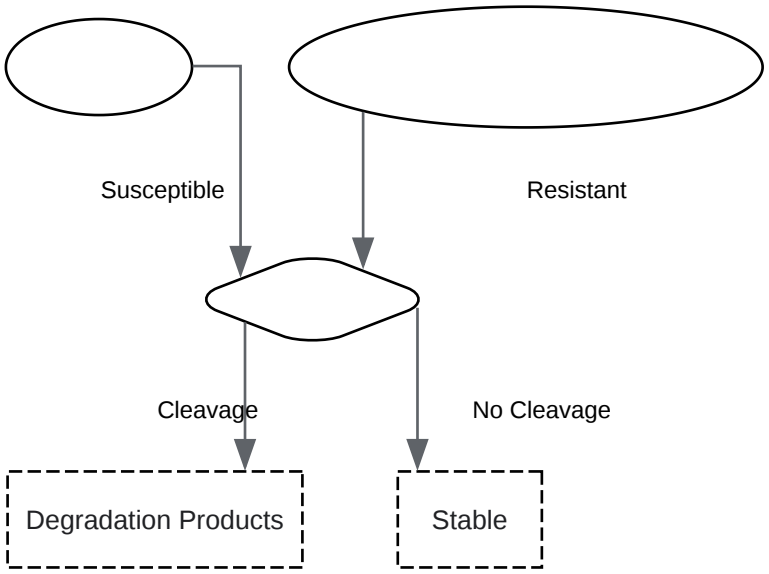
One of the most significant benefits of using β-amino acids is the resulting resistance of the peptide backbone to degradation by proteases.[1][4][9] This is a critical feature for developing peptide-based drugs with improved in vivo half-lives.



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Caption: Proteolytic stability of β-peptides vs. α-peptides.

Formation of Novel Secondary Structures

β-Peptides are known to adopt unique and stable helical and sheet-like secondary structures that are distinct from those of α-peptides.[2][10][11][12][13] These well-defined conformations can be exploited to mimic the bioactive conformations of natural peptides or to create novel scaffolds for targeting protein-protein interactions. The (S)-β-tyrosine residue, with its aromatic side chain, can participate in key interactions that stabilize these secondary structures.

Design of Bioactive Peptidomimetics

The phenolic side chain of (S)-β-tyrosine can mimic the function of L-tyrosine in biological recognition processes, such as binding to receptors or enzyme active sites.[14][15] By incorporating (S)-β-tyrosine methyl ester into a peptide sequence, it is possible to design peptidomimetics that retain the biological activity of the parent α-peptide while benefiting from enhanced proteolytic stability.

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Conclusion

(S)-β-Tyrosine methyl ester is a valuable, albeit specialized, chiral building block for the synthesis of advanced peptidomimetics and other complex chiral molecules. While its synthesis requires a multi-step approach, the resulting compound provides access to molecules with enhanced proteolytic stability and novel structural motifs. The protocols and information provided in this guide are intended to facilitate the adoption of this promising building block in drug discovery and medicinal chemistry research, enabling the development of next-generation therapeutics with improved pharmacological properties.

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